

An In-depth Technical Guide to the Molecular Target of CIGB-300

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Compound of Interest

Compound Name: Cigb-300
CAS No.: 1072877-99-6
Cat. No.: B15544616

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Core Introduction

CIGB-300 is a synthetic, cell-permeable cyclic peptide that has demonstrated significant anticancer properties in a range of preclinical and clinical studies.^{[1][2]} This document provides a comprehensive technical overview of the molecular target of **CIGB-300**, its mechanism of action, and the experimental methodologies used to elucidate its function.

At its core, **CIGB-300** targets the highly pleiotropic and ubiquitously expressed serine/threonine protein kinase CK2, formerly known as casein kinase II.^{[1][3]} CK2 is a key regulator of numerous cellular processes, and its aberrant activity is frequently implicated in the pathogenesis of cancer, making it a compelling target for therapeutic intervention. **CIGB-300** presents a novel inhibitory mechanism, not by competing with ATP at the kinase's active site, but by targeting the phosphoacceptor domain of CK2's substrates.^{[1][3]} This unique mode of action distinguishes it from many other kinase inhibitors. One of the primary and most studied substrates of **CIGB-300** is the multifunctional oncoprotein B23/nucleophosmin.^{[3][4]}

Furthermore, emerging evidence suggests a dual mechanism where **CIGB-300** can also directly interact with the catalytic alpha subunit of CK2.

This guide will delve into the quantitative data supporting these findings, provide detailed experimental protocols for key assays, and visualize the complex signaling pathways and experimental workflows associated with **CIGB-300** research.

Quantitative Data Summary

The following tables summarize the key quantitative data related to the efficacy and activity of **CIGB-300** from various published studies.

Table 1: In Vitro Antiproliferative Activity of **CIGB-300** (IC50 Values)

Cell Line	Cancer Type	IC50 (μM)	Citation
NCI-H125	Non-Small Cell Lung Cancer	124.2	[5]
A549	Non-Small Cell Lung Cancer	271.0	[5]
A549-cispR	Cisplatin-Resistant NSCLC	249.0	[5]
NCI-H460	Large Cell Lung Carcinoma	30 ± 5.3	[6]
MDA-MB-231	Breast Cancer	120	[7]
MCF-7	Breast Cancer	140	[7]

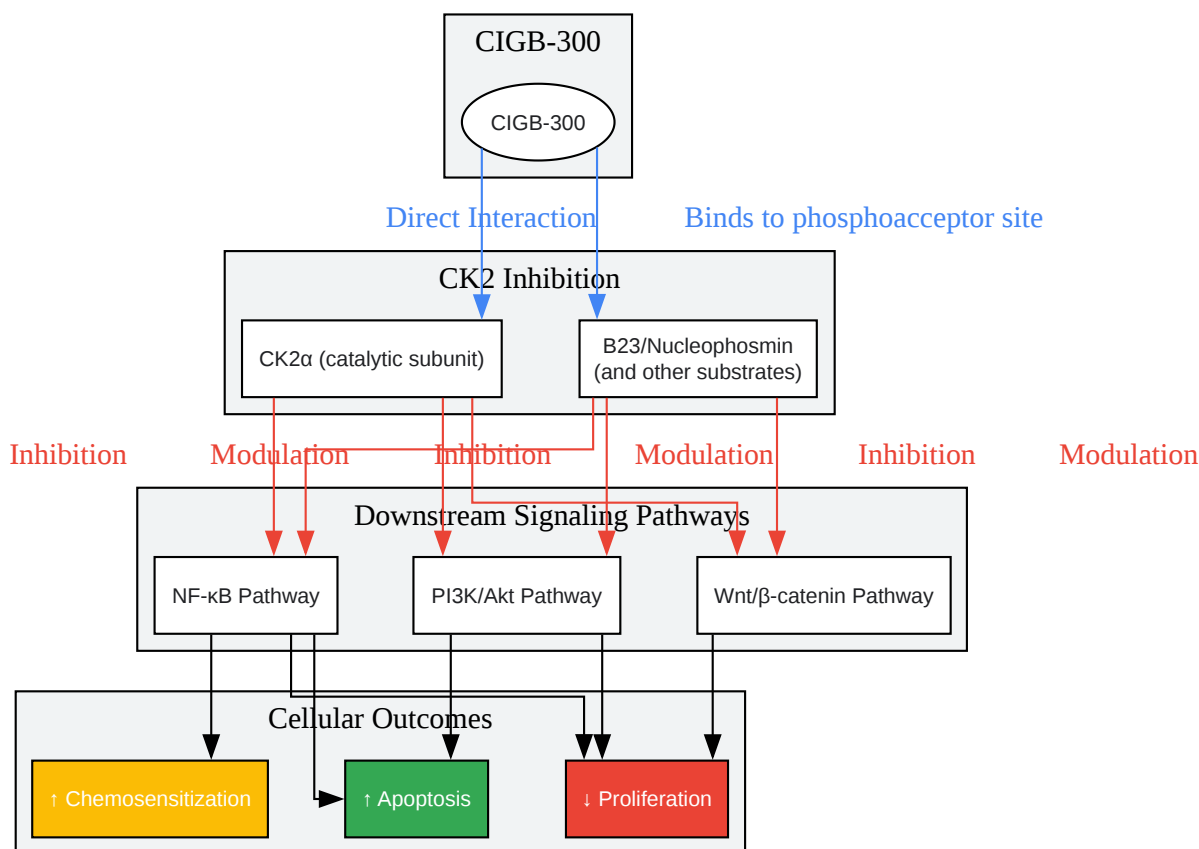
Table 2: Preclinical In Vivo Efficacy of **CIGB-300**

Cancer Model	Administration Route	Dosage	Outcome	Citation
Murine Syngeneic Tumors	Local and Systemic	Not Specified	Significant antitumor effect	[8]
Human Tumors Xenografted in Nude Mice	Local and Systemic	Not Specified	Significant antitumor effect	[8]
3LL Lewis Lung Carcinoma (Metastasis Model)	Intravenous	10 mg/kg	Markedly decreased lung colonization and metastasis	
F3II Breast Cancer (Metastasis Model)	Systemic	Not Specified	Decrease in the number of lung metastases	[7]

Note: While direct binding of **CIGB-300** to the CK2 α subunit and B23/nucleophosmin has been confirmed through pull-down assays, specific quantitative binding affinities (KD values) are not readily available in the public domain.

Key Signaling Pathways Modulated by CIGB-300

CIGB-300's inhibition of CK2 leads to the modulation of several critical downstream signaling pathways implicated in cancer cell survival, proliferation, and resistance to therapy.



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CIGB-300 Mechanism of Action

Experimental Protocols

This section provides detailed methodologies for key experiments cited in the study of **CIGB-300**.

In Vitro CK2 Phosphorylation Assay

This assay is used to determine the inhibitory effect of **CIGB-300** on CK2-mediated phosphorylation of a substrate.

Materials:

- Recombinant human CK2 holoenzyme or catalytic subunit (CK2 α)
- [γ - 32 P]ATP
- CK2 peptide substrate (e.g., RRRADDSDDDDD) or recombinant protein substrate (e.g., GST-B23/nucleophosmin)
- **CIGB-300**
- Kinase buffer (e.g., 20 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 1 mM DTT)
- Phosphocellulose paper (for peptide substrates) or SDS-PAGE and autoradiography equipment (for protein substrates)
- Scintillation counter

Procedure:

- Prepare a reaction mixture containing kinase buffer, the CK2 enzyme, and the substrate.
- Add varying concentrations of **CIGB-300** to the reaction mixtures. Include a control with no inhibitor.
- Initiate the phosphorylation reaction by adding [γ - 32 P]ATP.
- Incubate the reaction at 30°C for a specified time (e.g., 10-30 minutes).
- Stop the reaction. For peptide substrates, spot the reaction mixture onto phosphocellulose paper and wash extensively to remove unincorporated [γ - 32 P]ATP. For protein substrates, add SDS-PAGE loading buffer and resolve the proteins by electrophoresis.
- Quantify the amount of 32 P incorporated into the substrate using a scintillation counter for the phosphocellulose paper or by autoradiography and densitometry for the SDS-PAGE gel.
- Calculate the percentage of inhibition at each **CIGB-300** concentration relative to the control.

Cell Viability Assay (MTT/MTS Assay)

This colorimetric assay measures the metabolic activity of cells as an indicator of cell viability and proliferation.

Materials:

- Cancer cell line of interest
- 96-well cell culture plates
- Complete cell culture medium
- **CIGB-300**
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or MTS (3-(4,5-dimethylthiazol-2-yl)-5-(3-carboxymethoxyphenyl)-2-(4-sulfophenyl)-2H-tetrazolium) reagent
- Solubilization solution (e.g., DMSO or a specialized detergent solution)
- Microplate reader

Procedure:

- Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Treat the cells with a serial dilution of **CIGB-300** for a specified period (e.g., 48-72 hours). Include untreated control wells.
- Add the MTT or MTS reagent to each well and incubate for 2-4 hours at 37°C. During this time, viable cells will convert the tetrazolium salt into a colored formazan product.
- If using MTT, add the solubilization solution to dissolve the formazan crystals.
- Measure the absorbance of each well at the appropriate wavelength (typically 570 nm for MTT and 490 nm for MTS) using a microplate reader.
- Calculate the percentage of cell viability at each **CIGB-300** concentration relative to the untreated control and determine the IC50 value.

Apoptosis Assay (Annexin V/Propidium Iodide Staining)

This flow cytometry-based assay distinguishes between viable, early apoptotic, late apoptotic, and necrotic cells.

Materials:

- Cancer cell line of interest
- **CIGB-300**
- Annexin V-FITC (or another fluorochrome)
- Propidium Iodide (PI)
- Binding Buffer (e.g., 10 mM HEPES, 140 mM NaCl, 2.5 mM CaCl₂, pH 7.4)
- Flow cytometer

Procedure:

- Treat cells with **CIGB-300** for a specified time to induce apoptosis.
- Harvest the cells (including any floating cells in the medium) and wash them with cold PBS.
- Resuspend the cells in Binding Buffer.
- Add Annexin V-FITC and PI to the cell suspension and incubate in the dark at room temperature for 15 minutes.
- Analyze the stained cells by flow cytometry. Viable cells will be negative for both Annexin V and PI. Early apoptotic cells will be Annexin V positive and PI negative. Late apoptotic and necrotic cells will be positive for both Annexin V and PI.

In Vivo Pull-Down Assay

This assay is used to identify the intracellular binding partners of **CIGB-300**.

Materials:

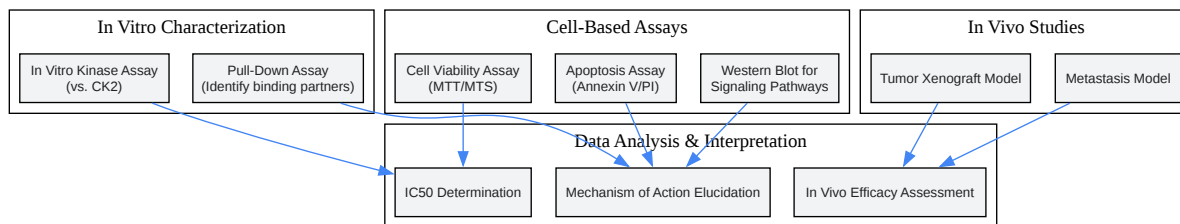
- Cancer cell line of interest
- Biotinylated **CIGB-300**
- Cell lysis buffer
- Streptavidin-conjugated beads (e.g., agarose or magnetic)
- Wash buffer
- SDS-PAGE and Western blotting reagents
- Antibodies against potential interacting proteins (e.g., CK2 α , B23/nucleophosmin)

Procedure:

- Treat cells with biotinylated **CIGB-300** for a specified time.
- Lyse the cells and clarify the lysate by centrifugation.
- Incubate the cell lysate with streptavidin-conjugated beads to capture the biotinylated **CIGB-300** and its interacting proteins.
- Wash the beads extensively to remove non-specific binding proteins.
- Elute the bound proteins from the beads using a high-salt buffer or by boiling in SDS-PAGE loading buffer.
- Separate the eluted proteins by SDS-PAGE and identify the interacting partners by Western blotting using specific antibodies.

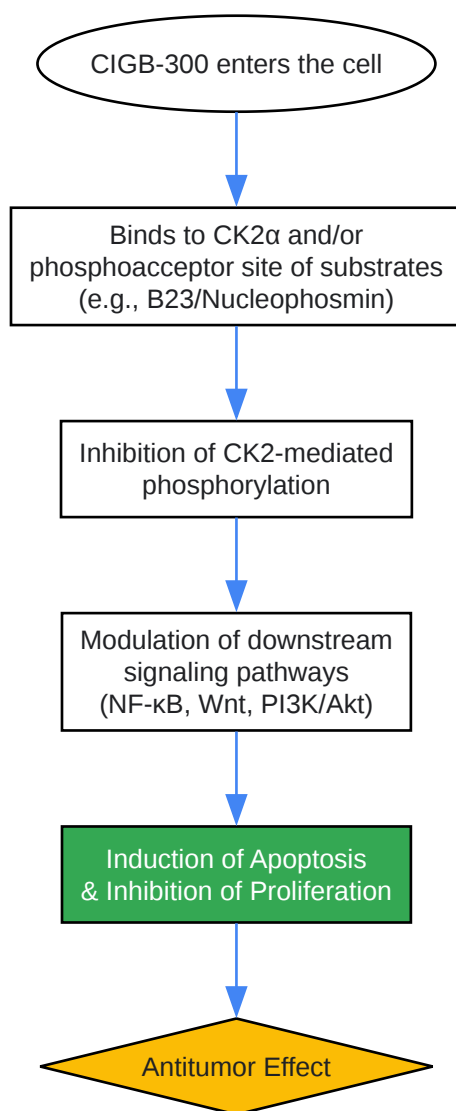
Experimental and Logical Workflows

The following diagrams illustrate the typical experimental workflow for characterizing **CIGB-300** and the logical relationship of its mechanism of action.



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Experimental Workflow for **CIGB-300** Characterization



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Logical Flow of **CIGB-300**'s Antitumor Activity

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